

An In-depth Technical Guide to the Crystal Structure of Lead Oxalate Dihydrate

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Compound of Interest

Compound Name: *Lead oxalate*

CAS No.: *814-93-7*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of **lead oxalate** dihydrate ($\text{PbC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$), a compound of interest in various chemical and material science applications. This document details its crystallographic parameters, molecular geometry, and the experimental protocols for its synthesis and characterization.

Crystal Structure and Properties

Lead oxalate dihydrate possesses a polymeric structure.^{[1][2]} The crystal system has been identified as triclinic.^{[1][3]} Within this structure, channels are formed by lead(II) ions (Pb^{2+}) and oxalate ions ($\text{C}_2\text{O}_4^{2-}$), which are elongated along the^[1] crystallographic axis.^{[1][2]} These channels host two distinct types of water molecules: one that is weakly coordinated to the lead ions and another that acts as water of crystallization.^{[1][2]}

The coordination sphere of the Pb^{2+} cation is comprised of seven oxygen atoms, forming a distorted square antiprism with a missing vertex.^[2] It is theorized that the unshared electron pair of the lead ion is directed towards this vacant position.^[2] The oxalate anion is nearly flat

and coordinates to four Pb^{2+} cations.[2] Two of these coordinating cations form chelate rings with mirror symmetry, exhibiting Pb-O bond distances of approximately 2.5 Å.[2]

Table 1: Crystallographic Data for **Lead Oxalate** Dihydrate

Parameter	Value
Chemical Formula	$\text{PbC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$
Crystal System	Triclinic
Space Group	P1
a	6.008 Å
b	6.671 Å
c	8.493 Å
α	74.70°
β	74.33°
γ	80.98°
Unit Cell Volume	314.41 Å ³
Z	2
Density (calculated)	3.69 g/cm ³

Data sourced from Wikipedia, referencing a study on the trihydrate, which provides the most complete dataset found. It is important to note the potential discrepancy in the degree of hydration.[4]

Experimental Protocols

Several methods have been employed for the synthesis of **lead oxalate** dihydrate crystals.

Method 1: Gel Diffusion Technique

This technique is effective for growing larger single crystals by controlling the nucleation rate.[\[1\]](#)
[\[3\]](#)

- Materials:
 - Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$)
 - Sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$)
 - Sodium silicate (Na_2SiO_3)
 - Nitric acid (HNO_3)
 - U-tube glass apparatus[\[1\]](#)[\[3\]](#)
- Procedure:
 - A silica gel is prepared by acidifying a solution of sodium silicate with nitric acid to a specific pH (e.g., pH 4.8 was found to be optimal in one study).[\[3\]](#)
 - The gel is allowed to set in a U-tube for several days.[\[3\]](#)
 - Aqueous solutions of lead(II) nitrate (e.g., 0.1 M) and sodium oxalate (e.g., 0.1 M) are then carefully added to opposite arms of the U-tube.[\[1\]](#)[\[3\]](#)
 - The reactants diffuse slowly through the gel, leading to the formation of **lead oxalate** dihydrate crystals over a period of several weeks.[\[1\]](#)[\[3\]](#) The duration of the experiment can influence the crystal morphology, with shorter times yielding acicular dendritic crystals and longer times producing polyhedral crystals.[\[1\]](#)

Method 2: Slow Diffusion in a Reactor

This method involves the slow diffusion of reactant solutions into a reactor containing a salt solution.[\[2\]](#)

- Materials:
 - Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$) (0.1 M)

- Sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$) (0.1 M)
- Sodium nitrate (NaNO_3) (0.1 M)
- Procedure:
 - Aqueous solutions of 0.1 M sodium oxalate and 0.1 M lead(II) nitrate are allowed to diffuse slowly into a reactor filled with an aqueous solution of 0.1 M sodium nitrate.[\[2\]](#)[\[3\]](#)
 - This method has been shown to yield single crystals of **lead oxalate** dihydrate.[\[2\]](#)

The determination of the crystal structure of **lead oxalate** dihydrate is primarily achieved through X-ray diffraction (XRD) techniques.

- Single-Crystal X-ray Diffraction: This is the definitive method for determining the precise atomic arrangement, unit cell dimensions, and space group of a crystalline material.
- Powder X-ray Diffraction (PXRD): PXRD is used to identify the crystalline phases present in a sample and to confirm the purity of the synthesized material.[\[1\]](#)[\[3\]](#)[\[5\]](#) The resulting diffraction pattern can be compared to standard reference patterns from databases like the International Centre for Diffraction Data (ICDD).[\[5\]](#)

Data Presentation

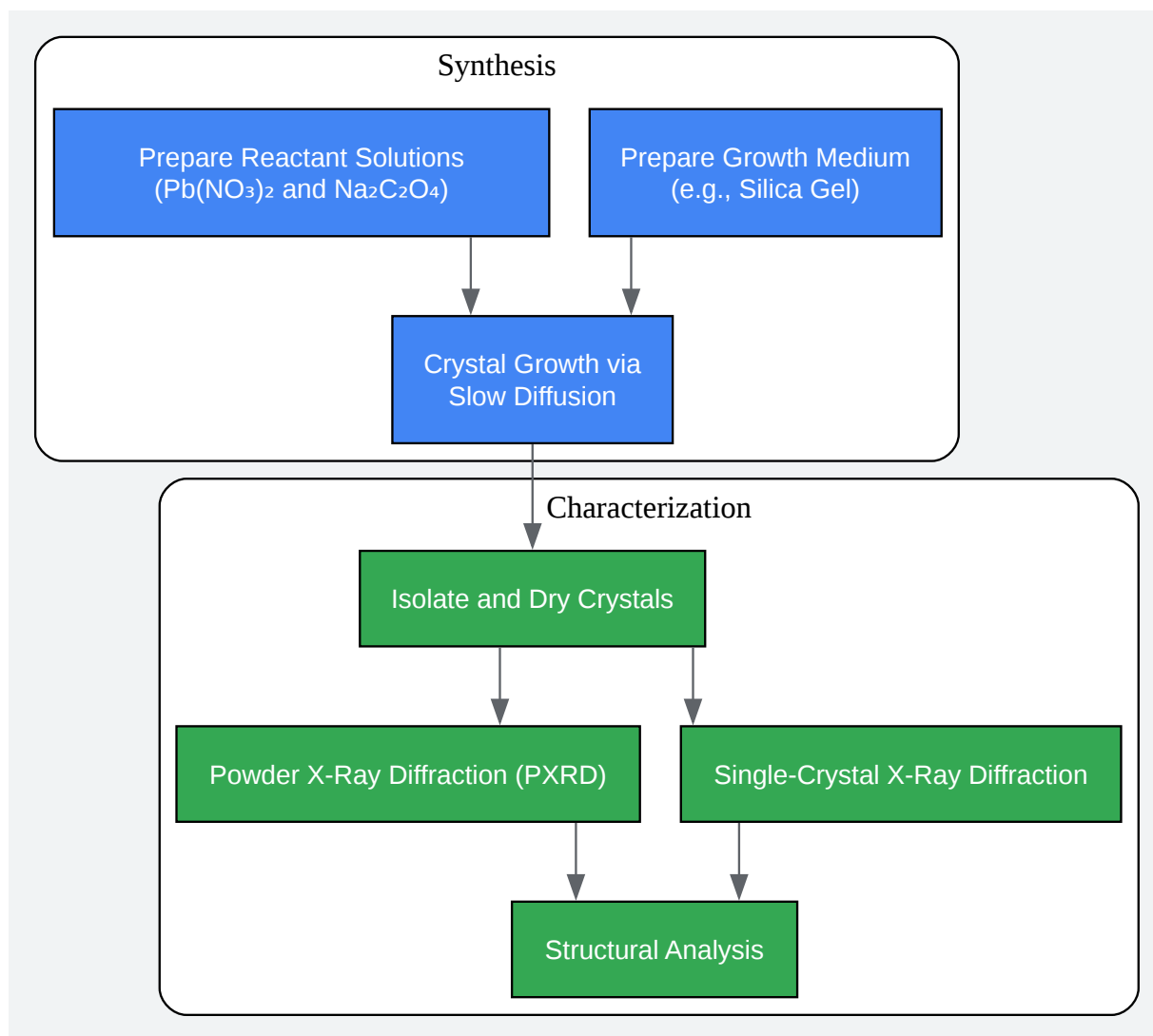
Table 2: Selected Interatomic Distances and Angles

Bond/Contact	Distance (Å)
Pb—O (chelate)	~2.5
Pb—Pb	6.47
Pb—Pb (common edge)	4.39
O(2w)···O(1) (hydrogen bond)	2.93

Data sourced from Virovets et al. (1993).[\[2\]](#)

Logical Relationships and Workflows

The synthesis and characterization of **lead oxalate** dihydrate follow a logical experimental workflow.



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Figure 1. Experimental workflow for the synthesis and characterization of **lead oxalate** dihydrate.

This diagram illustrates the sequential steps from the preparation of precursor solutions and the growth medium to the crystallization process and subsequent structural analysis using X-ray diffraction techniques.

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